

An In-depth Technical Guide to 4-(pentyloxy)Benzamide (CAS 102872-11-7)

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Compound of Interest

Compound Name: 4-(pentyloxy)Benzamide

Cat. No.: B13863709

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Introduction

4-(pentyloxy)Benzamide is a member of the benzamide class of organic compounds, characterized by a benzene ring substituted with a carboxamide group and a pentyloxy ether linkage. While specific research on this particular molecule is not extensively documented in publicly available literature, its structural motifs are prevalent in a variety of biologically active compounds. Benzamide derivatives are known to exhibit a wide range of pharmacological activities, including antimicrobial, analgesic, anti-inflammatory, and anticancer properties.^[1] This guide provides a comprehensive overview of the chemical properties, a proposed synthesis protocol, predicted spectral data, and potential applications of **4-(pentyloxy)Benzamide**, drawing upon data from its precursors and analogous structures to offer valuable insights for researchers.

Chemical and Physical Properties

Direct experimental data for **4-(pentyloxy)Benzamide** is limited. However, we can infer its properties from its structure and data available for its precursor, 4-(pentyloxy)benzoic acid, and the parent compound, benzamide.

Property	Value	Source
CAS Number	102872-11-7	-
Molecular Formula	C ₁₂ H ₁₇ NO ₂	Calculated
Molecular Weight	207.27 g/mol	Calculated
Appearance	White to off-white solid (Predicted)	[2][3]
Melting Point	Predicted to be slightly lower than 4-(pentyloxy)benzoic acid (126-128 °C)	[4]
Boiling Point	Predicted to be higher than 4- (pentyloxy)benzoic acid (333.3 °C at 760 mmHg)	[4]
Solubility	Predicted to be soluble in organic solvents like ethanol and diethyl ether, with limited solubility in water.	[2][5]

Synthesis of 4-(pentyloxy)Benzamide

The synthesis of **4-(pentyloxy)Benzamide** can be readily achieved from its corresponding carboxylic acid, 4-(pentyloxy)benzoic acid, via a two-step process involving the formation of an acyl chloride followed by amidation.

Step 1: Synthesis of 4-(pentyloxy)benzoyl chloride

This initial step involves the conversion of the carboxylic acid to a more reactive acyl chloride. Thionyl chloride is a common and effective reagent for this transformation.[6][7]

Protocol:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-(pentyloxy)benzoic acid (1 equivalent).

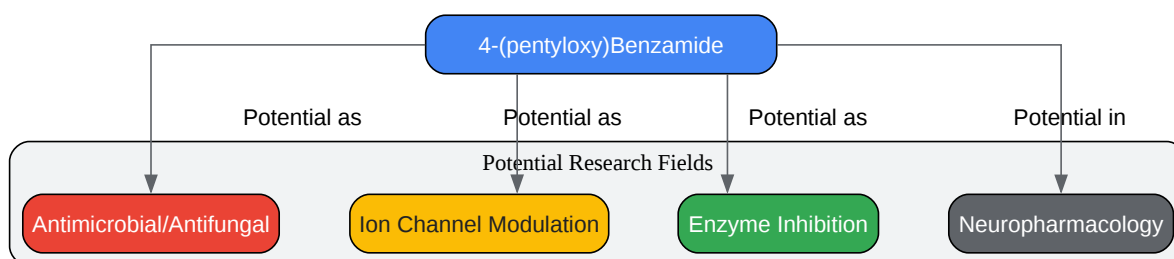
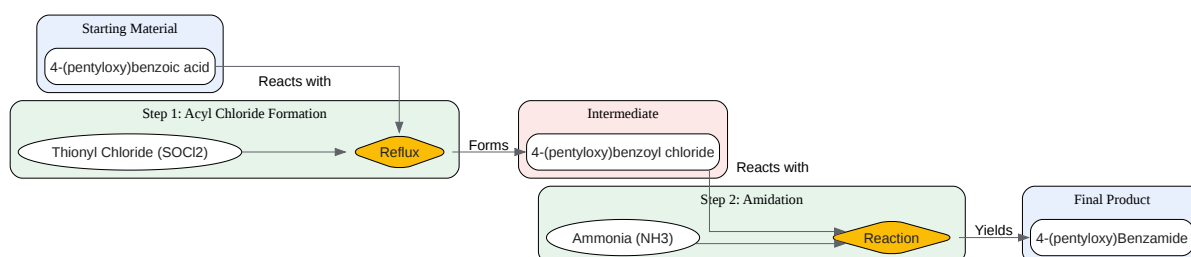
- Add an excess of thionyl chloride (SOCl_2) (approximately 2-3 equivalents) to the flask.
- Gently reflux the mixture for 1-2 hours. The reaction progress can be monitored by the cessation of HCl gas evolution.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude 4-(pentyloxy)benzoyl chloride can be used in the next step without further purification.

Step 2: Amidation of 4-(pentyloxy)benzoyl chloride

The acyl chloride is then reacted with an ammonia source to form the final benzamide product.

Protocol:

- Dissolve the crude 4-(pentyloxy)benzoyl chloride from Step 1 in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) in a flask cooled in an ice bath.
- Slowly bubble anhydrous ammonia gas through the solution or add a concentrated aqueous solution of ammonium hydroxide dropwise with vigorous stirring.
- Continue the reaction at 0°C for 30 minutes and then allow it to warm to room temperature, stirring for an additional 1-2 hours.
- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude **4-(pentyloxy)Benzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).



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Caption: Potential research applications for **4-(pentyloxy)Benzamide**.

Safety and Handling

Specific toxicology data for **4-(pentyloxy)Benzamide** is not available. Therefore, it should be handled with the standard precautions for a novel chemical compound. General safety guidelines for aromatic amides and amines should be followed. [8][9]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat. [10]* **Handling:** Handle in a well-ventilated area, preferably in a fume

hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes. [3]* Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.

- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

4-(pentyloxy)Benzamide is a chemical compound with potential for further investigation in various scientific fields, particularly in drug discovery and materials science. This guide provides a foundational understanding of its properties, a practical synthesis protocol, and an overview of its potential applications based on the current body of knowledge on related benzamide derivatives. As with any novel compound, further experimental validation of its properties and biological activities is necessary to fully elucidate its potential.

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